

Application Notes & Protocols: Black 305 for Rewritable Paper Technology

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Black 305**

Cat. No.: **B3046760**

[Get Quote](#)

Introduction

These application notes provide a comprehensive overview and detailed protocols for the utilization of **Black 305**, a novel tungsten oxide-based composite, in the development of rewritable paper. This technology offers a sustainable alternative to traditional paper, enabling multiple write-erase cycles without the need for ink or toner. The core of this technology lies in the reversible photochromic and thermochromic properties of the **Black 305** formulation. This document is intended for researchers, materials scientists, and professionals in sustainable technology development.

Principle of Operation

The rewritable paper technology based on **Black 305** operates on the principle of a redox reaction involving a tungsten oxide compound, typically tungsten trioxide (WO_3), and a hydrogen donor, facilitated by photocatalysis.

- **Writing Process (Coloration):** Upon exposure to UV light (e.g., 365 nm), a photocatalyst within the **Black 305** composite generates electron-hole pairs. These electrons reduce the tungsten oxide (W^{6+} , colorless) to a lower oxidation state (W^{5+} , blue/black), forming tungsten bronze (HxWO_3). This reaction results in the visible text or image.
- **Erasing Process (Decoloration):** The colored state can be reversed by heating the paper. The thermal energy facilitates the oxidation of the tungsten bronze back to its original, colorless tungsten oxide state in the presence of atmospheric oxygen.

Quantitative Performance Data

The performance of **Black 305**-coated rewritable paper has been characterized across several key metrics. The data below represents typical results obtained under standard laboratory conditions.

Parameter	Value	Conditions
Writing Speed	5-10 mm/s	UV Laser (365 nm, 100 mW)
Erasing Time	30-60 seconds	Hot Air Gun at 120 °C
Resolution	~10 µm	Focused UV Laser Beam
Cyclability	>100 cycles	With <10% loss in contrast
Image Stability	>72 hours	Under ambient, dark conditions
Contrast Ratio	>5:1	Reflectance measurement

Experimental Protocols

Preparation of Black 305 Coating Solution

This protocol describes the formulation of the functional coating solution for the rewritable paper.

Materials:

- Tungsten Trioxide (WO_3) nanoparticles (99.9%)
- Titanium Dioxide (TiO_2 , P25) photocatalyst
- Polyvinylpyrrolidone (PVP) as a binder
- Glycerol as a hydrogen donor and plasticizer
- Deionized (DI) water

Equipment:

- Magnetic stirrer with heating plate
- Ultrasonic bath
- Beakers and graduated cylinders
- Weighing scale

Procedure:

- In a 100 mL beaker, dissolve 2.0 g of PVP in 50 mL of DI water with gentle heating and stirring until a clear solution is formed.
- In a separate beaker, disperse 1.0 g of WO_3 nanoparticles and 0.2 g of TiO_2 in 20 mL of DI water.
- Sonicate the tungsten/titanium oxide dispersion for 30 minutes to ensure homogeneity.
- Add the nanoparticle dispersion to the PVP solution under vigorous stirring.
- Add 5.0 mL of glycerol to the mixture.
- Continue stirring the final solution for 1 hour at room temperature to ensure all components are well-mixed.

Fabrication of Rewritable Paper

This protocol details the application of the **Black 305** solution onto a substrate.

Materials:

- **Black 305** coating solution
- Substrate (e.g., standard office paper, PET film)
- Mayer rod or doctor blade

Equipment:

- Coating machine or a flat, level surface
- Oven or hot plate

Procedure:

- Secure the substrate onto a flat surface.
- Apply a line of the **Black 305** coating solution at one end of the substrate.
- Use a Mayer rod (e.g., #10) to draw down the solution across the substrate, creating a uniform thin film.
- Dry the coated paper in an oven at 60 °C for 15 minutes to remove the solvent.
- Store the prepared rewritable paper in a dark, dry place.

Writing and Erasing Procedure

This protocol outlines the process for creating and clearing images on the rewritable paper.

Equipment:

- UV light source (e.g., 365 nm LED or laser)
- Hot air gun or oven

Writing Procedure:

- Place the rewritable paper on a flat surface.
- Focus the UV light source onto the paper.
- "Write" or "draw" the desired pattern by moving the UV light source across the paper. The coloration will appear almost instantaneously.

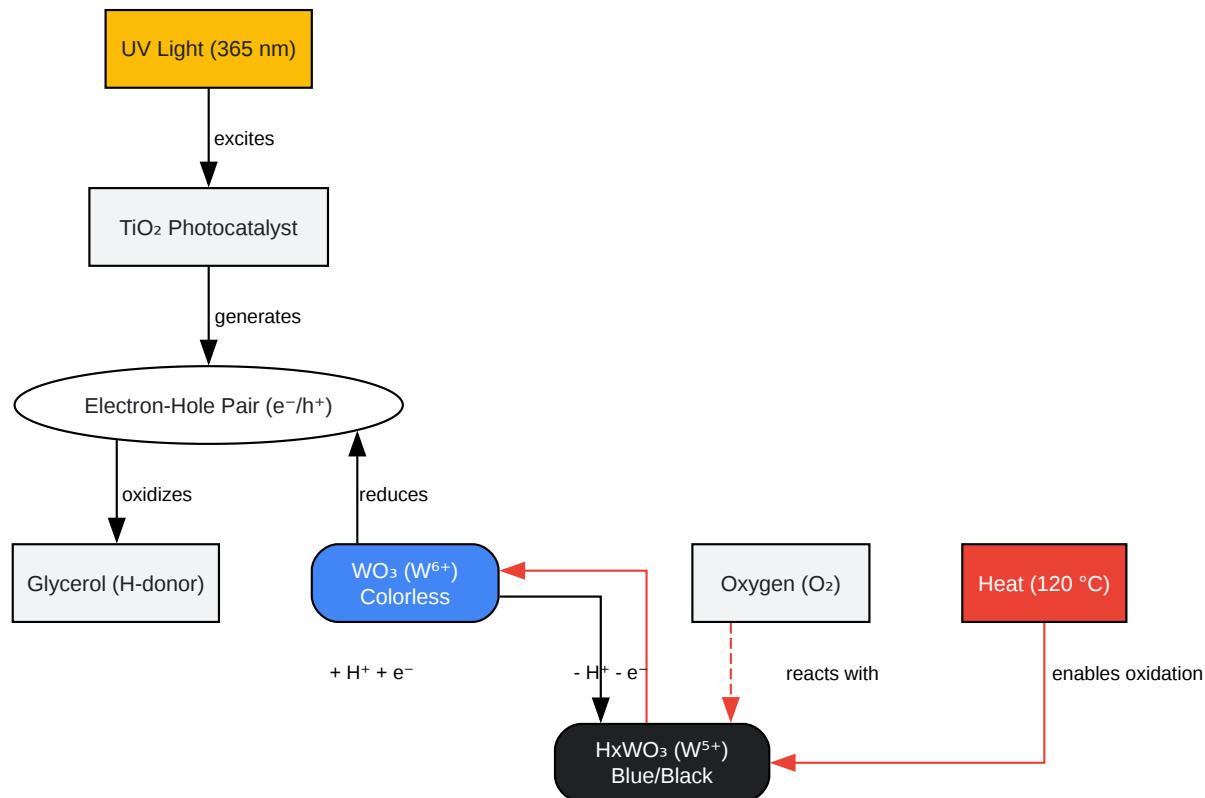
Erasing Procedure:

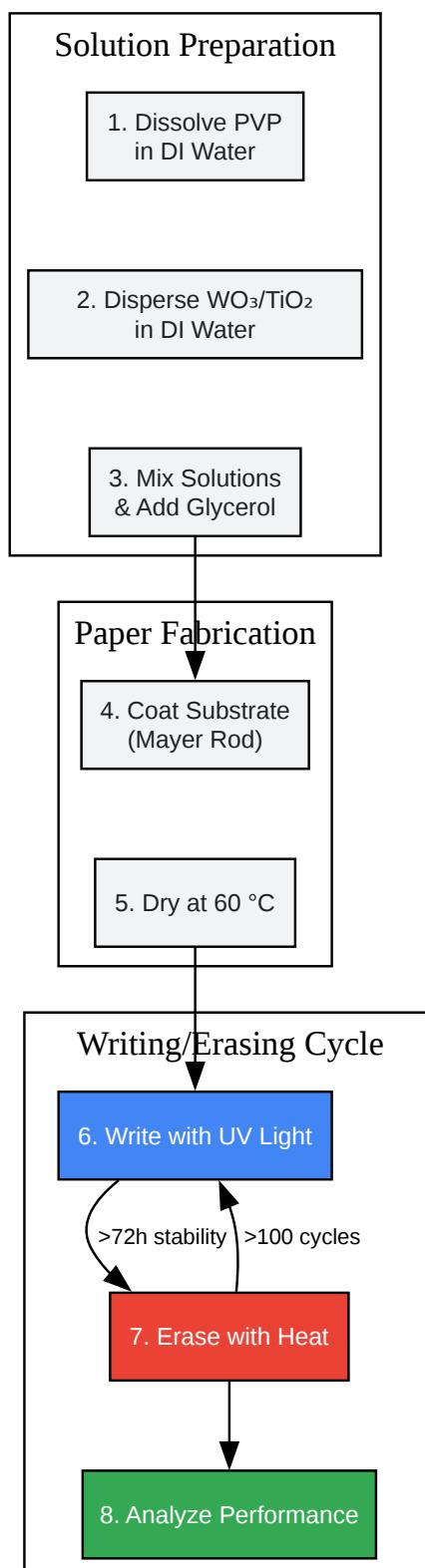
- To erase the entire sheet, place it in an oven preheated to 120 °C for 30-60 seconds.

- For selective erasing, use a hot air gun with a focused nozzle and apply heat to the desired area until the color disappears.
- Allow the paper to cool to room temperature before rewriting.

Visualizations

Signaling Pathway of Color Change



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Application Notes & Protocols: Black 305 for Rewritable Paper Technology]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3046760#development-of-rewritable-paper-using-black-305\]](https://www.benchchem.com/product/b3046760#development-of-rewritable-paper-using-black-305)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com